

2-Methyl-2-cyclohexen-1-OL CAS number and identifiers

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Compound of Interest

Compound Name: 2-Methyl-2-cyclohexen-1-OL

Cat. No.: B1618130

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An In-depth Technical Guide to 2-Methyl-2-cyclohexen-1-ol

This technical guide provides a comprehensive overview of **2-Methyl-2-cyclohexen-1-ol**, including its chemical identifiers, physicochemical properties, and relevant experimental data. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identifiers and Properties

2-Methyl-2-cyclohexen-1-ol is a cyclic organic compound. Its identifiers and key properties are summarized below.

Identifier Type	Value
CAS Number	20461-30-7 [1] [2] [3] [4]
IUPAC Name	2-methylcyclohex-2-en-1-ol [3]
Molecular Formula	C7H12O [3] [4]
Molecular Weight	112.17 g/mol [3]
InChI	InChI=1S/C7H12O/c1-6-4-2-3-5-7(6)8/h4,7-8H,2-3,5H2,1H3 [3] [4]
InChIKey	LONAYYKXZPCZNH-UHFFFAOYSA-N [3] [4]
Canonical SMILES	CC1=CCCCC1O [3] [4]
PubChem CID	300312 [3]

Physicochemical Data

Property	Value	Conditions
Boiling Point	80 °C [1] [2]	18 Torr
Density	0.962 g/cm³ [1] [2]	22 °C
pKa	14.73 ± 0.40	Predicted

Spectroscopic Data

Spectroscopic data is crucial for the structural elucidation and characterization of **2-Methyl-2-cyclohexen-1-ol**.

Spectroscopy Type	Data Summary
¹³ C NMR	Spectral data is available, providing insights into the carbon framework. [3]
Mass Spectrometry (GC-MS)	The mass spectrum shows the molecular ion peak and fragmentation patterns, confirming the molecular weight. [3]
Infrared (IR) Spectroscopy	The IR spectrum reveals the presence of key functional groups, such as the hydroxyl (-OH) and alkene (C=C) groups. [3]

Synthesis Protocols

The synthesis of **2-Methyl-2-cyclohexen-1-ol** can be achieved through various synthetic routes. A common method involves the reduction of the corresponding ketone, 2-methyl-2-cyclohexen-1-one.

Experimental Protocol: Reduction of 2-Methyl-2-cyclohexen-1-one

This protocol is adapted from a general procedure for the reduction of α,β -unsaturated ketones.

Materials:

- 2-Methyl-2-cyclohexen-1-one
- Lithium aluminum hydride (LiAlH₄)
- Anhydrous diethyl ether
- 10% Hydrochloric acid
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate

Procedure:

- A solution of 2-methyl-2-cyclohexen-1-one in anhydrous diethyl ether is placed in a round-bottomed flask equipped with a magnetic stirrer and a dropping funnel, under a nitrogen atmosphere.
- The flask is cooled in an ice bath.
- A solution of lithium aluminum hydride in anhydrous diethyl ether is added dropwise to the stirred solution.
- After the addition is complete, the reaction mixture is stirred for an additional hour at 0°C.
- The reaction is quenched by the slow, sequential addition of water, followed by a 15% sodium hydroxide solution, and then more water.
- The resulting mixture is filtered, and the solid is washed with diethyl ether.
- The combined organic layers are washed with water and brine, then dried over anhydrous magnesium sulfate.
- The solvent is removed under reduced pressure to yield the crude product, which can be further purified by distillation or chromatography.

Safety and Handling

2-Methyl-2-cyclohexen-1-ol is classified as a combustible liquid and is harmful if swallowed or inhaled. It also causes serious eye irritation.[\[5\]](#)

Precautionary Statements:

- Keep away from heat, sparks, open flames, and hot surfaces.[\[5\]](#)
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[5\]](#)
- Wash skin thoroughly after handling.[\[5\]](#)
- Do not eat, drink, or smoke when using this product.[\[5\]](#)
- Use only outdoors or in a well-ventilated area.[\[5\]](#)

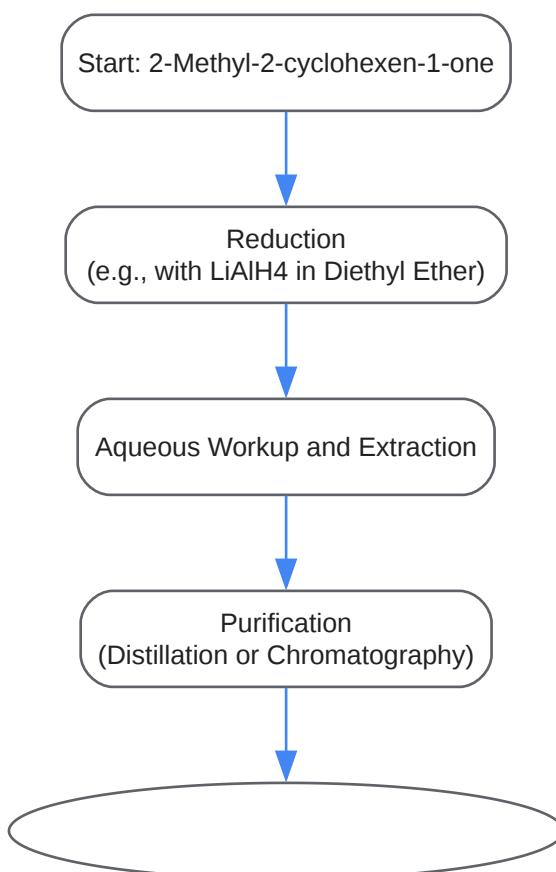
- Wear protective gloves, eye protection, and face protection.[5]

First Aid Measures:

- If Swallowed: Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.[5]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[5]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[5]

Visualized Workflows

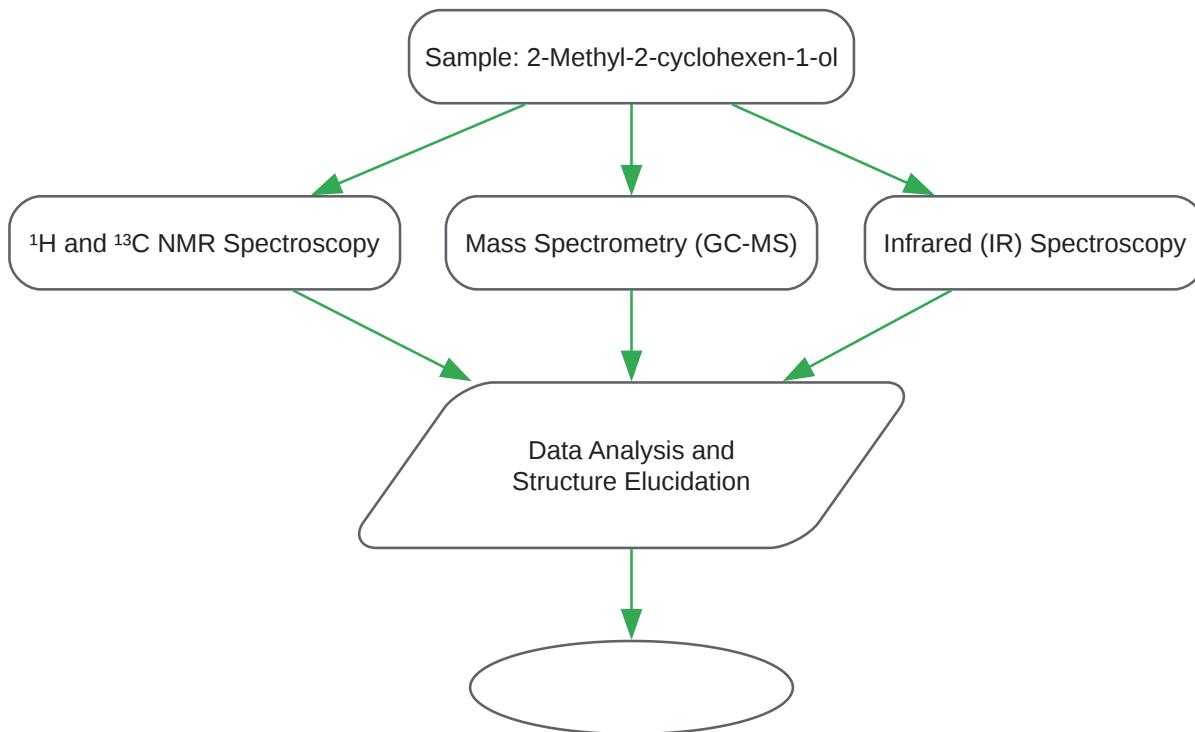
General Synthesis Workflow



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Caption: A generalized workflow for the synthesis of **2-Methyl-2-cyclohexen-1-ol**.

Spectroscopic Analysis Workflow



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Caption: Workflow for the spectroscopic analysis of **2-Methyl-2-cyclohexen-1-ol**.

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References

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